

Application Notes: Sintered Bauxite as a High-Performance Proppant in Hydraulic Fracturing

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Compound of Interest

Compound Name: *Bauxite*

Cat. No.: *B576324*

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Introduction

Sintered **bauxite** is a premium, high-strength ceramic proppant utilized in hydraulic fracturing operations to ensure the sustained productivity of oil and gas wells, particularly in deep, high-pressure reservoirs.[1] Unlike conventional frac sand, which is prone to crushing under high closure stresses, sintered **bauxite** maintains its integrity, providing a durable, highly conductive pathway for hydrocarbon flow.[1] These application notes provide a comprehensive overview of the properties, manufacturing, and standardized testing protocols for sintered **bauxite** proppants, intended for researchers, scientists, and professionals in the energy sector.

Manufacturing Process

Sintered **bauxite** proppants are manufactured from high-quality **bauxite** ore through a multi-stage process:

- **Raw Material Preparation:** The process begins with the crushing and grinding of **bauxite** ore into a fine powder.[2] Additional materials like manganese powder and other mineralizers may be mixed in to achieve desired properties.[2][3]
- **Pelletization:** The powdered mixture is then pelletized, or formed into small, spherical beads, a critical step for ensuring optimal sphericity and roundness.[3]
- **Sintering:** The pellets are subsequently sintered at high temperatures, typically between 1300°C and 1500°C.[3] This high-temperature firing process transforms the **bauxite** into a

dense, durable ceramic with high compressive strength.

- **Cooling and Classification:** After sintering, the proppants are cooled and then screened to classify them into specific mesh size distributions, such as 20/40, 30/50, or 40/70, to meet the requirements of different fracturing jobs.[3]

Key Advantages of Sintered Bauxite Proppants

- **Exceptional Crush Resistance:** Sintered **bauxite** exhibits superior strength and resistance to crushing under high closure pressures, ensuring the longevity of the proppant pack and maintaining fracture conductivity.[4][5]
- **High Conductivity:** The high strength and uniform, spherical shape of sintered **bauxite** particles create a highly permeable proppant pack, facilitating the efficient flow of oil and gas.
- **Thermal Stability:** **Bauxite** proppants can withstand the high-temperature environments often encountered in deep wells.
- **Chemical Inertness:** They are resistant to chemical degradation from formation fluids and fracturing chemicals.

Data Presentation: Typical Properties of Sintered Bauxite Proppants

The following tables summarize the typical physical and performance properties of sintered **bauxite** proppants based on industry standards.

Table 1: Physical Properties of Sintered **Bauxite** Proppants

Property	Typical Value	API/ISO Test Method
Apparent Density	3.50 - 3.80 g/cm ³	API STD 19C
Bulk Density	1.90 - 2.10 g/cm ³	API STD 19C
Sphericity	≥ 0.9	API STD 19C
Roundness	≥ 0.9	API STD 19C
Acid Solubility	< 3%	API STD 19C
Turbidity	< 100 FTU	API STD 19C

Table 2: Crush Resistance of Sintered **Bauxite** Proppants (Percent Fines Generated)

Closure Stress (psi)	20/40 Mesh	30/50 Mesh
5,000	< 1%	< 1%
7,500	< 2%	< 2%
10,000	< 4%	< 4%
12,500	< 6%	< 6%
15,000	< 8%	< 8%

Data presented are typical values and may vary depending on the specific product and manufacturer.

Table 3: Long-Term Conductivity of Sintered **Bauxite** Proppants (md-ft)

Closure Stress (psi)	20/40 Mesh	30/50 Mesh
2,000	> 10,000	> 8,000
4,000	> 9,000	> 7,000
6,000	> 8,000	> 6,000
8,000	> 7,000	> 5,000
10,000	> 6,000	> 4,000

Conductivity values are dependent on test conditions, including temperature and proppant concentration.

Experimental Protocols

The following are detailed methodologies for key experiments used to evaluate sintered **bauxite** proppants, based on American Petroleum Institute (API) and International Organization for Standardization (ISO) standards.[\[1\]](#)[\[6\]](#)

Crush Resistance Test (API STD 19C / ISO 13503-2)

Objective: To determine the structural integrity of the proppant under high compressive loads.

Apparatus:

- Crush cell with a piston
- Hydraulic press capable of applying a constant loading rate
- Sieves for particle size analysis
- Balance

Procedure:

- A representative sample of the proppant is sieved to obtain a specific mesh size fraction.
- The proppant is placed in the crush cell to a specified volume.

- A piston is placed on top of the proppant pack.
- The cell is placed in a hydraulic press, and a compressive load is applied at a constant rate (e.g., 2000 psi/min) up to the target closure stress.^[7]
- The load is held for a specified duration (e.g., 2 minutes).
- The load is released, and the proppant sample is carefully removed from the cell.
- A sieve analysis is performed on the crushed sample to separate the fines (particles smaller than the original mesh size).
- The mass of the fines is measured and expressed as a percentage of the initial sample mass.

Long-Term Conductivity Test (API RP 19D)

Objective: To measure the permeability and conductivity of a proppant pack under simulated reservoir conditions of closure stress and temperature.

Apparatus:

- Conductivity cell with pistons and fluid inlet/outlet ports
- Hydraulic press to apply closure stress
- Fluid pump to flow a test fluid (e.g., 2% KCl solution) at a constant rate
- Differential pressure transducer to measure pressure drop across the proppant pack
- Heating system to maintain the desired test temperature
- Data acquisition system

Procedure:

- The proppant is placed between two core slabs (e.g., Ohio sandstone) inside the conductivity cell to a specified concentration (e.g., 2 lbs/ft²).

- The cell is placed in a hydraulic press, and an initial closure stress is applied.
- The cell is heated to the desired test temperature (e.g., 250°F for ceramic proppants).[8]
- The test fluid is flowed through the proppant pack at a constant rate.
- The pressure drop across the proppant pack and the flow rate are measured.
- The closure stress is incrementally increased to the next level, and the measurements are repeated.[8] This is typically held for 50 hours at each stress level.[8]
- The permeability and conductivity are calculated at each stress level using Darcy's law.

Sphericity and Roundness Determination (API STD 19C)

Objective: To visually assess the shape of the proppant particles, which influences packing efficiency and conductivity.

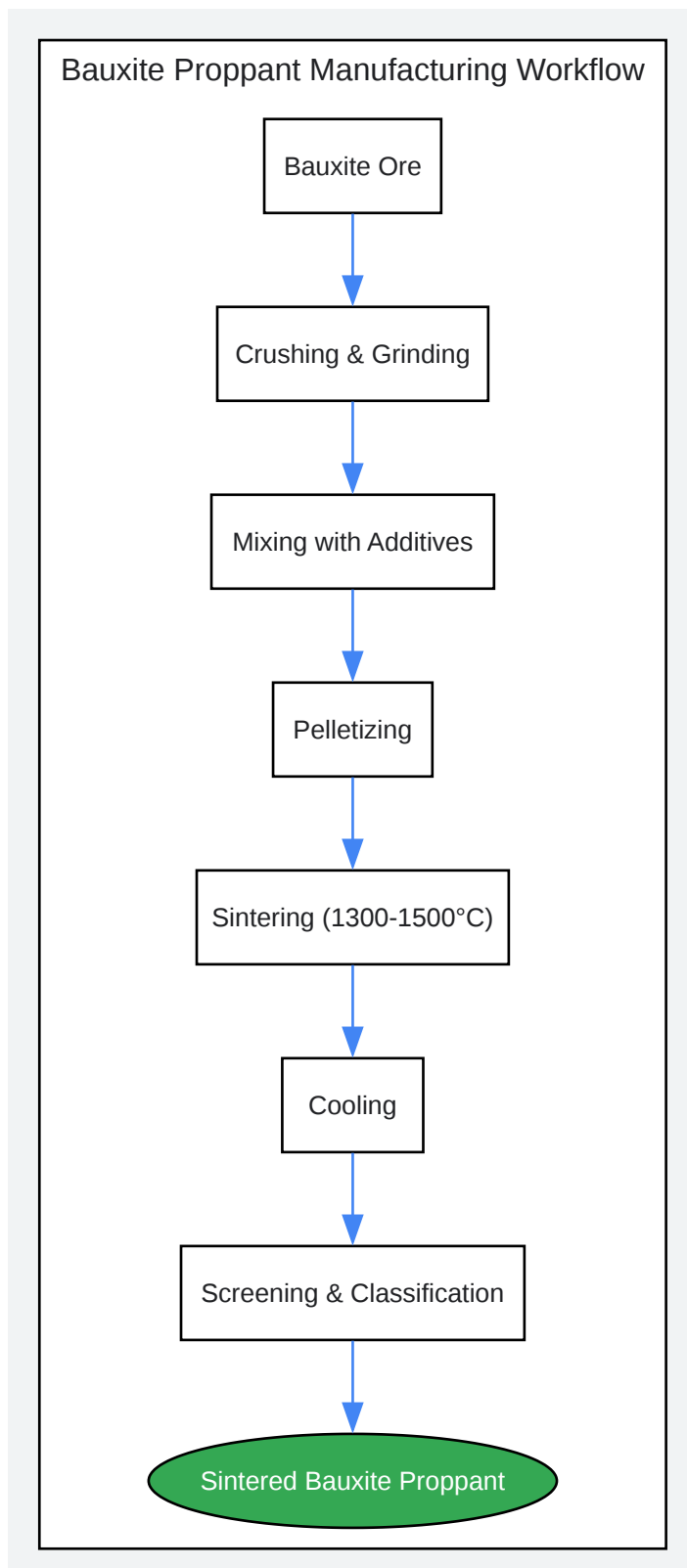
Apparatus:

- Microscope with a magnification of 10x to 40x
- Krumbein and Sloss chart for visual comparison of sphericity and roundness

Procedure:

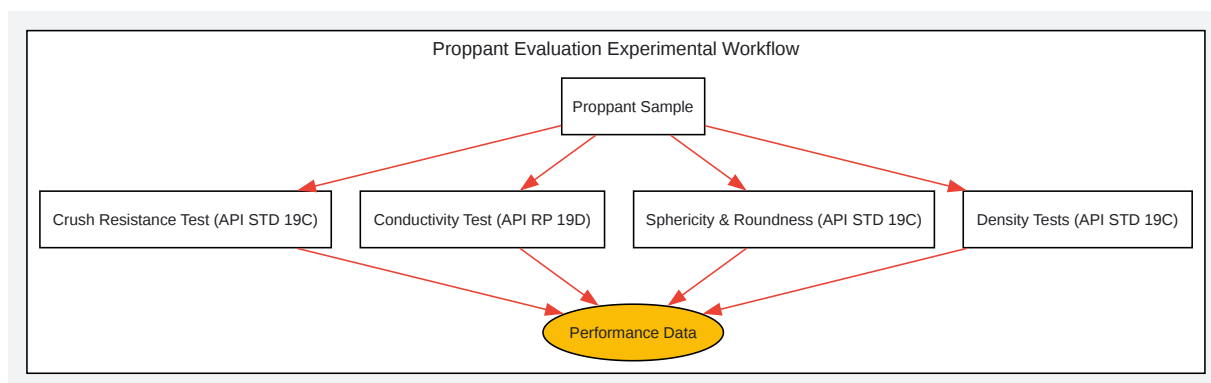
- A representative sample of the proppant is spread on a microscope slide.
- Individual proppant grains are observed under the microscope.
- The shape of each grain is compared to the outlines on the Krumbein and Sloss chart.
- Each grain is assigned a value for sphericity and roundness based on the best visual match on the chart (ranging from 0.1 to 0.9).
- The average sphericity and roundness for a statistically significant number of grains (typically 20-25) are calculated.

Mandatory Visualizations



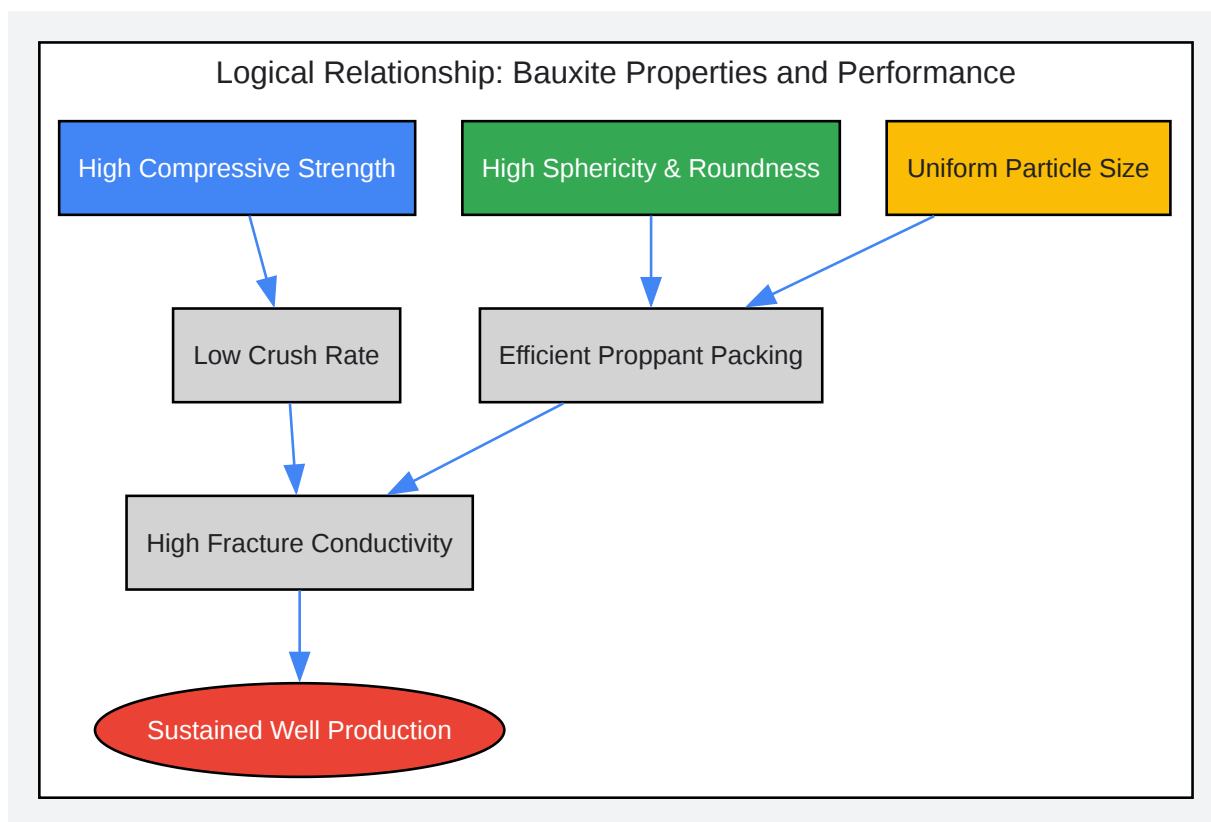
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Caption: **Bauxite** Proppant Manufacturing Workflow



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Caption: Proppant Evaluation Experimental Workflow



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Caption: Relationship between **Bauxite** Properties and Performance

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